

Preclinical Pharmacokinetics and Metabolism of H3B-6545: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: H3B-6545 hydrochloride

Cat. No.: B15540925

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth summary of the preclinical pharmacokinetics, absorption, distribution, metabolism, and excretion (ADME) properties of H3B-6545, a first-in-class, orally available Selective Estrogen Receptor Covalent Antagonist (SERCA). The information is compiled from published nonclinical studies to support further research and development.

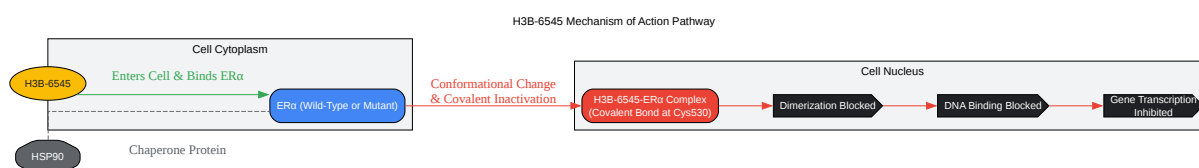
Introduction to H3B-6545

H3B-6545 is an investigational agent developed for the treatment of estrogen receptor-positive (ER+), HER2-negative breast cancer.[1] It uniquely inactivates both wild-type and mutant estrogen receptor alpha (ER α) through a covalent-binding mechanism.[2] By covalently binding to cysteine 530 (C530) in the ER α ligand-binding domain, H3B-6545 enforces a distinct antagonist conformation, leading to potent and sustained inhibition of ER α signaling.[2][3] This mechanism is effective against mutations, such as Y537S and D538G, that confer resistance to other endocrine therapies.[4] Preclinical studies have demonstrated its significant single-agent anti-tumor activity in various xenograft models.[5][6][7]

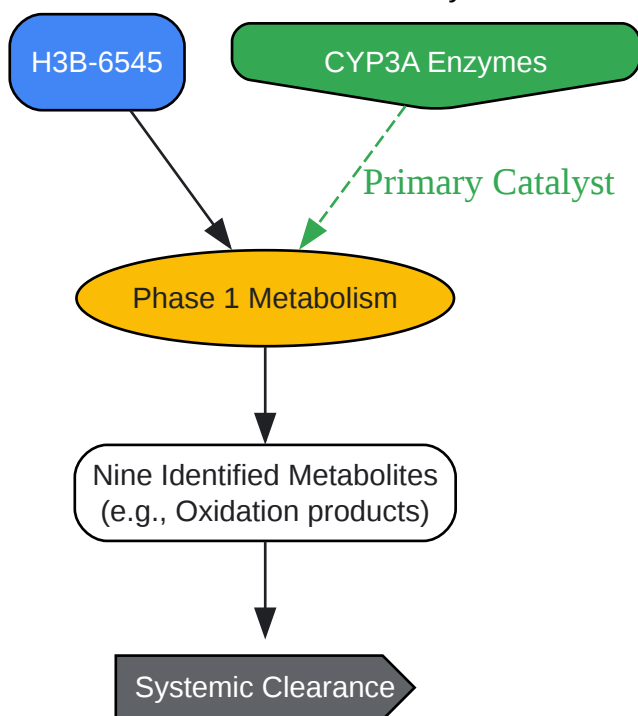
Mechanism of Action: Covalent Inactivation of ER α

H3B-6545's mechanism involves selective and irreversible binding to ER α . This covalent interaction distinguishes it from selective estrogen receptor modulators (SERMs) and selective

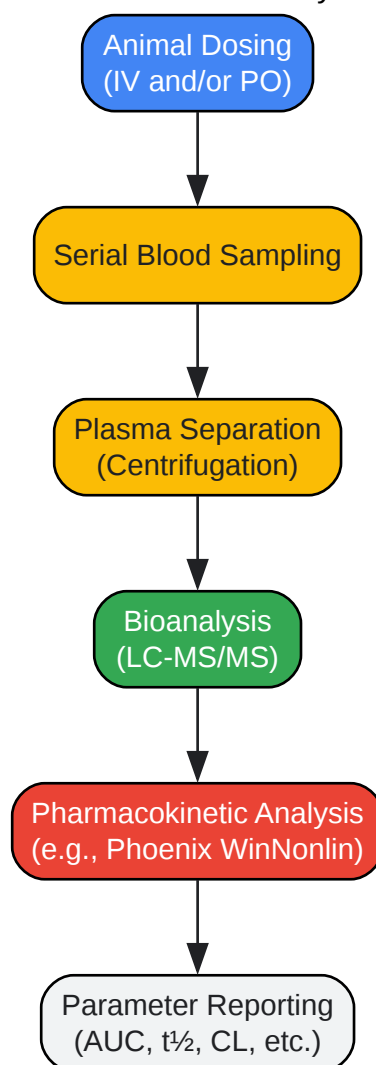
estrogen receptor degraders (SERDs).[8] The targeted cysteine residue is not present in other nuclear hormone receptors, contributing to the molecule's selectivity.[9]



H3B-6545 Metabolic Pathway Overview



General Preclinical PK Study Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Phase 1/2 study of H3B-6545 in women with locally advanced/metastatic estrogen receptor-positive, HER2-negative breast cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. ascopubs.org [ascopubs.org]
- 3. discovery.researcher.life [discovery.researcher.life]
- 4. ASCO – American Society of Clinical Oncology [asco.org]
- 5. cancer-research-network.com [cancer-research-network.com]
- 6. aacrjournals.org [aacrjournals.org]
- 7. Covalent ER α Antagonist H3B-6545 Demonstrates Encouraging Preclinical Activity in Therapy-Resistant Breast Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Advances in Targeted Therapy: The Emergence of H3B-6545 in Breast Cancer Treatment [synapse.patsnap.com]
- 9. Facebook [cancer.gov]
- To cite this document: BenchChem. [Preclinical Pharmacokinetics and Metabolism of H3B-6545: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15540925#h3b-6545-preclinical-pharmacokinetics-and-metabolism>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com